

Dehydrocannabifuran CAS number and molecular formula

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Compound of Interest

Compound Name: Dehydrocannabifuran

Cat. No.: B12776887

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Dehydrocannabifuran: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dehydrocannabifuran (DBCF), a lesser-known cannabinoid found in *Cannabis sativa* and marijuana smoke condensate, presents an intriguing subject for phytochemical and pharmacological research. Structurally similar to other phytocannabinoids, its biological activities and therapeutic potential remain largely unexplored. This technical guide provides a comprehensive overview of the current knowledge on **Dehydrocannabifuran**, including its chemical identity, synthesis, and methods for its isolation and characterization. Due to the limited specific research on DBCF, some sections of this guide are based on established methodologies for similar cannabinoids and should be adapted and optimized as necessary.

Chemical Identity and Properties

Dehydrocannabifuran is a naturally occurring dibenzofuran derivative. Its core chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	56154-59-7	[1]
Molecular Formula	C ₂₁ H ₂₄ O ₂	[1][2]
IUPAC Name	6-methyl-9-(1-methylethenyl)-3-pentyl-1-dibenzofuranol	[1]
Synonyms	DCBF, Dehydro-CBF	[1]
Molecular Weight	308.41 g/mol	
Appearance	Not explicitly stated, likely an oil or amorphous solid	N/A
Solubility	Soluble in acetonitrile and chloroform	

Synthesis of Dehydrocannabifuran

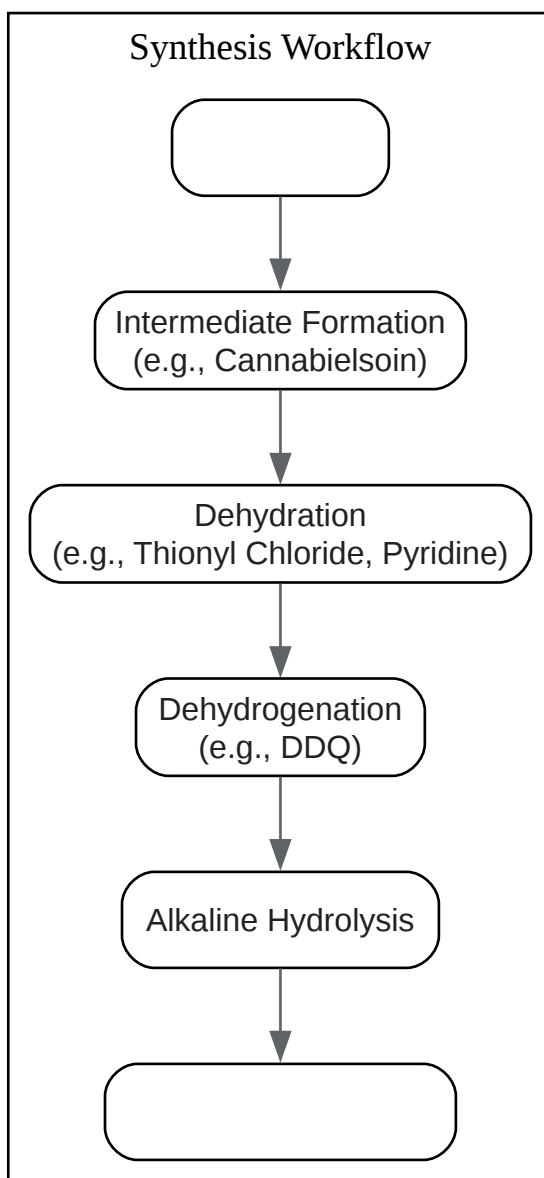
Dehydrocannabifuran is not abundant in the Cannabis sativa plant and is often produced semi-synthetically. The primary reported method for its synthesis is from Cannabidiol (CBD), with a notable yield of 29%. This process involves a biogenetic-type synthesis pathway.

Experimental Protocol: Synthesis from Cannabidiol (General Overview)

The following protocol is a generalized representation based on available literature. Specific reaction conditions, purification methods, and reagent quantities would require optimization.

- Starting Material: Cannabidiol (CBD).
- Intermediate Step (Formation of Cannabielsoin): While not explicitly detailed in all sources for DBCF synthesis, the formation of cannabielsoin is a key intermediate in related cannabinoid transformations.
- Dehydration: The intermediate is dehydrated, a crucial step leading to the furan ring formation.

- Dehydrogenation: A subsequent dehydrogenation step results in the aromatic dibenzofuran core of DBCF.
- Hydrolysis: A final hydrolysis step may be necessary to yield the final **Dehydrocannabifuran** molecule.



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A generalized workflow for the synthesis of **Dehydrocannabifuran** from Cannabidiol.

Isolation and Characterization

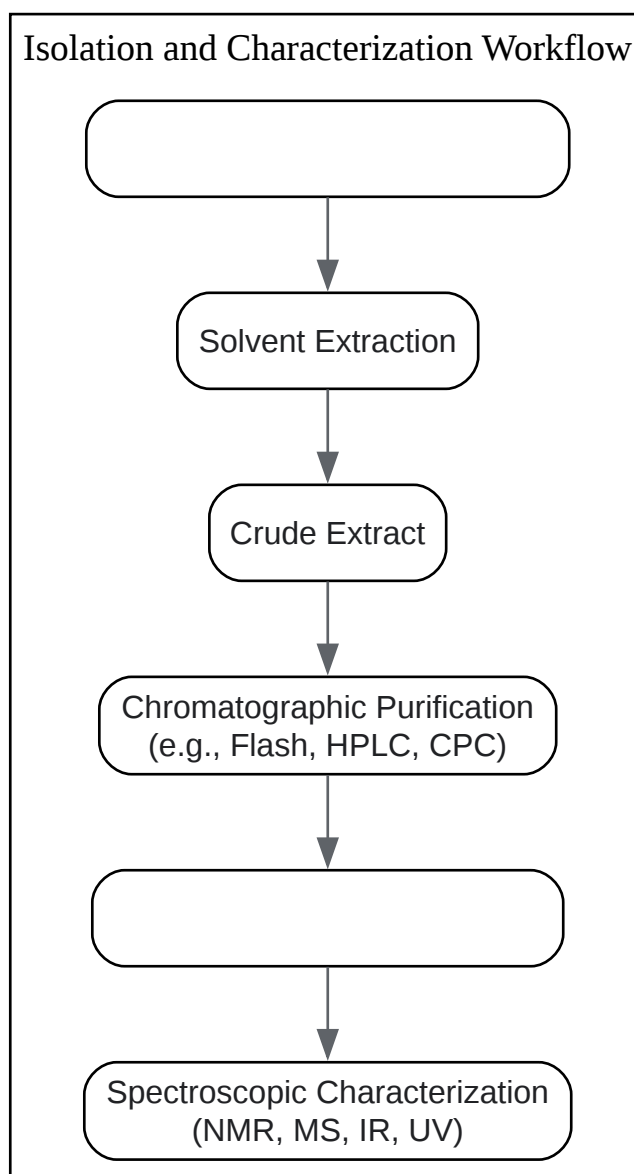
The isolation of **Dehydrocannabifuran** from Cannabis extracts requires multi-step chromatographic techniques due to the complexity of the plant matrix.

Experimental Protocol: Isolation and Characterization (General Overview)

This protocol outlines a general approach for the isolation and characterization of cannabinoids like DBCF from a cannabis extract.

- Extraction:
 - The dried and pulverized plant material is extracted with a suitable solvent (e.g., ethanol, hexane, or supercritical CO₂).
 - The crude extract is then filtered and concentrated under reduced pressure.
- Purification:
 - Decarboxylation (Optional): The crude extract may be heated to convert acidic cannabinoids to their neutral forms.
 - Winterization/Dewaxing: The extract is dissolved in ethanol and chilled to precipitate waxes and lipids, which are then removed by filtration.
 - Chromatography: A combination of chromatographic techniques is employed for separation. This can include:
 - Flash Chromatography
 - Centrifugal Partition Chromatography (CPC)
 - High-Performance Liquid Chromatography (HPLC)
- Characterization:
 - The purified compound is identified and characterized using a suite of spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the molecular formula.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To determine the UV absorption profile.



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A general workflow for the isolation and characterization of **Dehydrocannabifuran**.

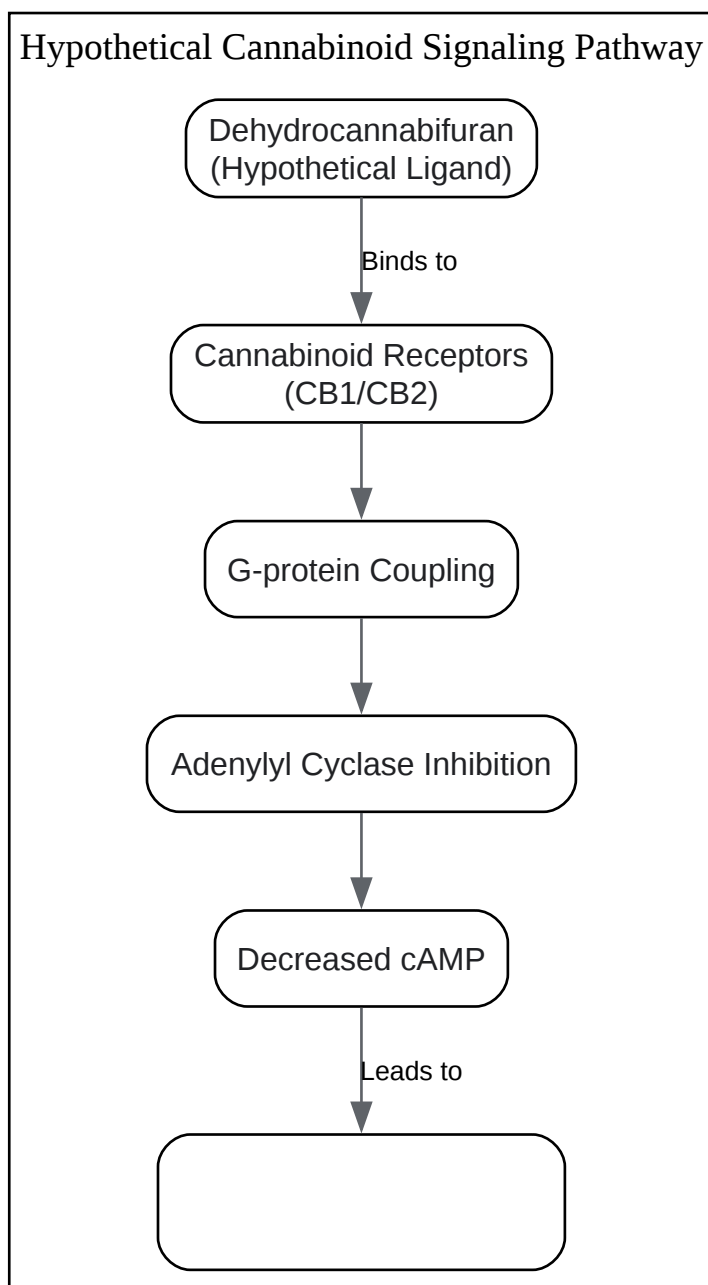
Biological Activity and Signaling Pathways

The biological effects of **Dehydrocannabifuran** are not well-documented in scientific literature. However, its structural similarity to other cannabinoids, such as THC and CBD, suggests that it may interact with the endocannabinoid system.

Hypothesized Mechanism of Action

It is plausible that DBCF, like other cannabinoids, may act as a ligand for cannabinoid receptors CB1 and CB2. The CB1 receptors are primarily located in the central nervous system, while CB2 receptors are more abundant in the immune system. The interaction with these G-protein coupled receptors could initiate a cascade of intracellular signaling events.

Disclaimer: The following diagram illustrates a generalized signaling pathway for cannabinoids and is presented here as a hypothetical model for **Dehydrocannabifuran**. Direct experimental evidence for DBCF's interaction with these receptors and subsequent downstream effects is currently lacking.



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A hypothetical signaling pathway for **Dehydrocannabifuran** based on known cannabinoid mechanisms.

Future Directions

The study of **Dehydrocannabifuran** is still in its infancy. Future research should focus on:

- Developing and optimizing a stereoselective synthesis to produce sufficient quantities for in-depth biological evaluation.
- Conducting comprehensive pharmacological studies to determine its binding affinities for cannabinoid and other receptors.
- Investigating its in vitro and in vivo effects to elucidate its potential therapeutic applications, including its psychoactive profile and potential benefits for various conditions.
- Elucidating its metabolic fate and pharmacokinetic profile.

Conclusion

Dehydrocannabifuran represents an under-investigated component of the cannabinoid family. This guide has summarized the currently available technical information regarding its chemical properties, synthesis, and analytical methodologies. While significant knowledge gaps remain, particularly concerning its biological activity, its unique dibenzofuran structure warrants further investigation by researchers and drug development professionals to unlock its potential therapeutic value.

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References

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